

Preliminary Efficacy of LH-846: A Preclinical Technical Overview

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Compound of Interest

Compound Name: LH-846

Cat. No.: B1675232

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Introduction: **LH-846** is a novel small molecule inhibitor identified as a potent and selective modulator of the circadian rhythm. This document provides a technical summary of the preliminary, preclinical data on the efficacy of **LH-846**, focusing on its mechanism of action and its effects in in-vitro models. The information presented herein is intended for research purposes only, as **LH-846** is an experimental compound and not approved for human or veterinary use.^[1]

Core Quantitative Data

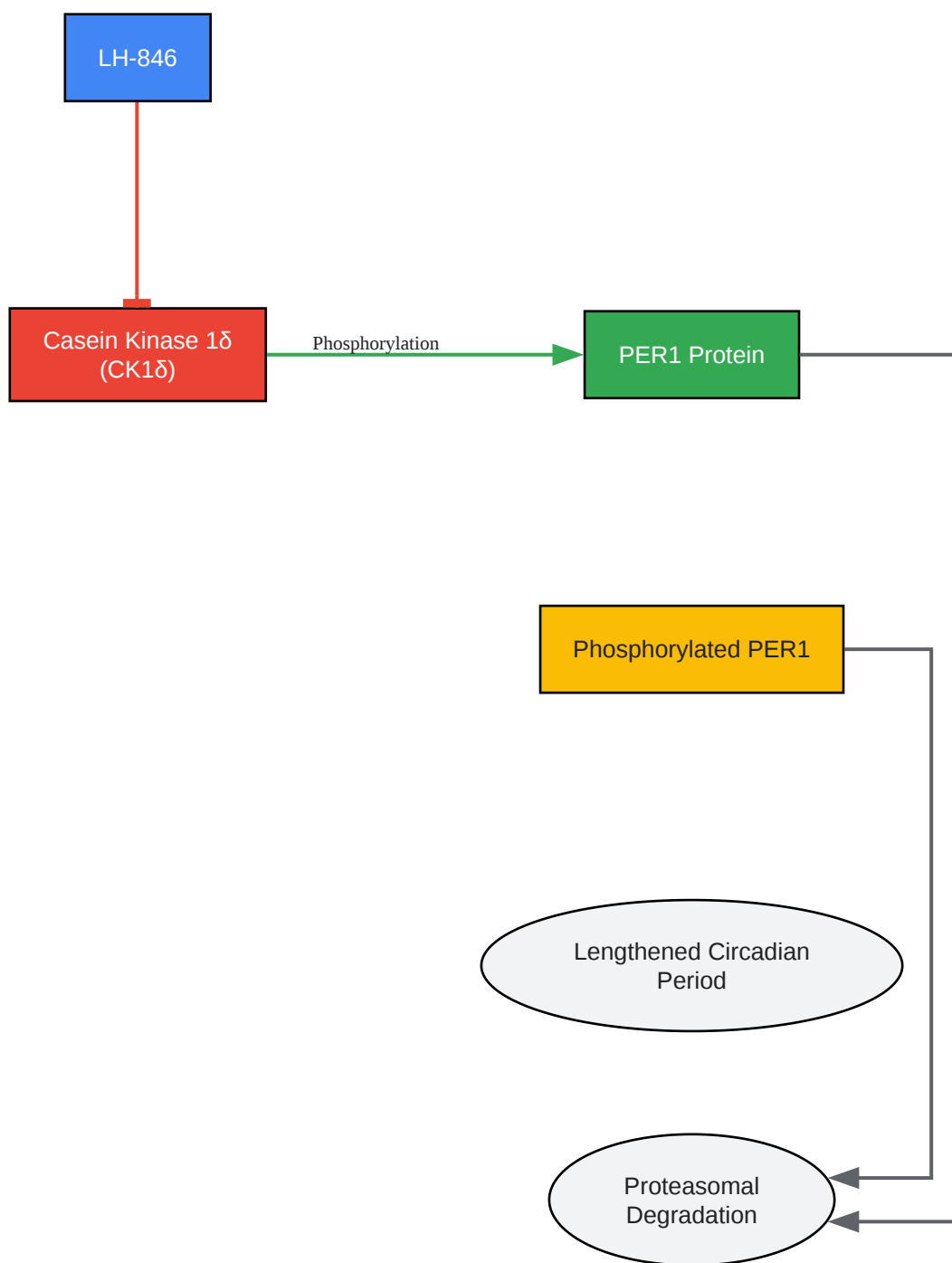
The primary efficacy of **LH-846** has been characterized by its inhibitory activity against Casein Kinase 1 delta (CK1δ) and its impact on the circadian period in a human cell line.

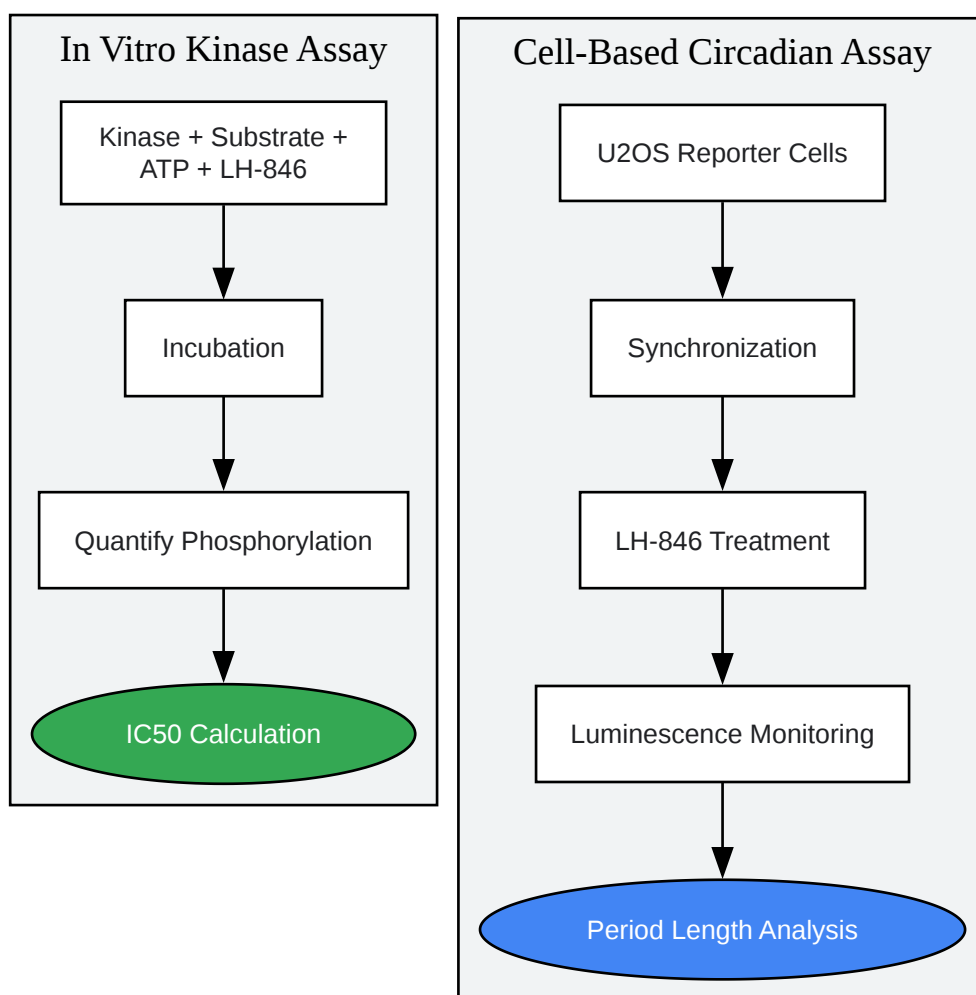
Parameter	Value	Cell Line/System	Reference
CK1δ IC50	290 nM	In vitro kinase assay	[2]
CK1ε IC50	1.3 μM	In vitro kinase assay	[2]
CK1α IC50	2.5 μM	In vitro kinase assay	[2]
CK2 Activity	No inhibition	In vitro kinase assay	[2]
Circadian Period Lengthening	Dose-dependent increase	U2OS cells	[2][3]

Mechanism of Action: Targeting the Circadian Clock

LH-846 exerts its biological effects by selectively inhibiting Casein Kinase 1 delta (CK1 δ), a key enzyme in the regulation of the mammalian circadian clock.[\[2\]](#)[\[3\]](#) The core mechanism involves the following steps:

- Inhibition of CK1 δ : **LH-846** directly binds to and inhibits the enzymatic activity of CK1 δ .[\[2\]](#)
- Stabilization of PER1 Protein: This inhibition prevents the CK1 δ -dependent phosphorylation of the Period (PER1) protein.[\[2\]](#)[\[3\]](#)
- Delayed Degradation: As phosphorylation marks PER1 for subsequent degradation, the action of **LH-846** leads to the stabilization and accumulation of PER1.[\[2\]](#)[\[3\]](#)
- Period Lengthening: The increased stability of PER1, a core component of the transcriptional-translational feedback loop that drives the circadian rhythm, results in a lengthening of the circadian period.[\[2\]](#)[\[3\]](#)





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